

Solubility of "4-Bromo-2-formylbenzonitrile" in common organic solvents

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Compound of Interest

Compound Name: 4-Bromo-2-formylbenzonitrile

Cat. No.: B1289086

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Solubility Profile of 4-Bromo-2-formylbenzonitrile: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **4-Bromo-2-formylbenzonitrile** in common organic solvents. Understanding the solubility characteristics of this compound is crucial for its effective use in organic synthesis, purification processes, and various applications within drug discovery and development. This document outlines predicted solubility based on the compound's structural features, details standard experimental protocols for solubility determination, and provides a visual workflow for these procedures.

Core Compound Properties

Before delving into its solubility, a summary of the key physicochemical properties of **4-Bromo-2-formylbenzonitrile** is presented below.

Property	Value
CAS Number	713141-12-9
Molecular Formula	C ₈ H ₄ BrNO
Molecular Weight	210.03 g/mol
Appearance	Solid (predicted)

Predicted Solubility in Common Organic Solvents

While specific quantitative solubility data for **4-Bromo-2-formylbenzonitrile** is not readily available in published literature, a qualitative prediction can be made based on the principle of "like dissolves like" and the solubility of structurally similar compounds. The molecule possesses a polar nitrile group (-CN) and a polar aldehyde group (-CHO), along with a less polar brominated benzene ring. This combination suggests a degree of solubility in a range of organic solvents.

The following table summarizes the predicted solubility. It is imperative for researchers to experimentally verify these predictions.

Solvent	Predicted Solubility	Rationale
Protic Polar Solvents		
Methanol	Soluble	The polar hydroxyl group of methanol can interact with the polar nitrile and aldehyde groups of the solute.
Ethanol	Soluble	Similar to methanol, ethanol's polarity should facilitate the dissolution of 4-Bromo-2-formylbenzonitrile.
Aprotic Polar Solvents		
Dimethyl Sulfoxide (DMSO)	Highly Soluble	DMSO is a strong polar aprotic solvent capable of dissolving a wide range of organic compounds.
Dimethylformamide (DMF)	Highly Soluble	Similar to DMSO, DMF is a powerful polar aprotic solvent.
Acetonitrile	Soluble	The polarity of acetonitrile should allow for good solubility.
Acetone	Soluble	The ketone group in acetone can interact with the polar functionalities of the solute.
Nonpolar Solvents		
Toluene	Sparingly Soluble to Insoluble	The largely nonpolar nature of toluene may not effectively solvate the polar groups of the molecule.
Hexane	Insoluble	As a nonpolar aliphatic hydrocarbon, hexane is unlikely to dissolve the polar compound.

Diethyl Ether	Sparingly Soluble	While having some polar character, the overall nonpolar nature of diethyl ether may limit solubility.
<hr/>		
Dichloromethane (DCM)	Soluble	The moderate polarity of DCM often allows it to dissolve a broad range of organic compounds.
Chloroform	Soluble	Similar to DCM, chloroform is a versatile solvent for many organic solids.

Experimental Protocols for Solubility Determination

To obtain accurate quantitative solubility data, the following experimental protocol, based on the isothermal shake-flask method, is recommended.

Objective

To determine the equilibrium solubility of **4-Bromo-2-formylbenzonitrile** in a selected organic solvent at a specified temperature.

Materials

- **4-Bromo-2-formylbenzonitrile**
- Selected organic solvents (analytical grade or higher)
- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Analytical balance
- Syringe filters (e.g., 0.45 µm PTFE)

- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **4-Bromo-2-formylbenzonitrile** to several vials. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
 - Add a known volume of the selected organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium (typically 24-72 hours). It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration of the solute in the solution has stabilized.
- Sample Collection and Preparation:
 - Once equilibrium is reached, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Immediately filter the collected supernatant through a syringe filter into a clean vial to remove any undissolved solid particles.
- Analysis:
 - Accurately dilute the filtered solution with the same solvent to a concentration that falls within the linear range of the analytical method.

- Analyze the diluted sample using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **4-Bromo-2-formylbenzonitrile**. A calibration curve prepared with standard solutions of known concentrations should be used for quantification.
- Calculation of Solubility:
 - Calculate the concentration of **4-Bromo-2-formylbenzonitrile** in the original saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units, such as mg/mL or mol/L.

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-Bromo-2-formylbenzonitrile**.



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Caption: Experimental workflow for determining solubility.

This guide provides a foundational understanding of the likely solubility of **4-Bromo-2-formylbenzonitrile** and a robust methodology for its experimental determination. For any application, it is strongly recommended that researchers perform their own solubility tests to obtain precise and reliable data.

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